

Comprehensive Spectral & Performance Guide: 2-Amino-3-methylbutanamide Hydrochloride

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Compound of Interest

Compound Name: 2-Amino-3-methylbutanamide
hydrochloride

CAS No.: 93169-29-0

Cat. No.: B3038920

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Common Name: L-Valinamide Hydrochloride CAS Number: 3014-80-0 (L-isomer) Molecular Formula: $C_5H_{13}ClN_2O$ (Salt), $C_5H_{12}N_2O$ (Free Base) Molecular Weight: 152.62 g/mol [1][2][3]

Executive Summary & Application Context

2-Amino-3-methylbutanamide hydrochloride (L-Valinamide HCl) is the stable hydrochloride salt of the amide derivative of L-valine.[3] Unlike its methyl ester counterparts, the amide functionality renders this compound highly stable against hydrolysis, making it a critical C-terminal residue in the synthesis of peptide-based protease inhibitors and pharmaceutical intermediates (e.g., in the synthesis of specific antiviral or antihypertensive agents).[3]

This guide provides a definitive spectral characterization and compares its physicochemical performance against its closest structural analog, L-Valine Methyl Ester Hydrochloride, to assist formulation scientists in selecting the appropriate intermediate.[3]

Spectral Characterization Standards

The following data represents the gold-standard spectral fingerprint for high-purity (>98%) L-Valinamide HCl.

A. Proton NMR Spectroscopy (^1H NMR)

Solvent: DMSO- d_6 (Deuterated Dimethyl Sulfoxide) Frequency: 400 MHz Rationale: DMSO- d_6 is preferred over D_2O because it prevents the rapid exchange of labile amide and ammonium protons, allowing for full structural verification.[3]

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Context
8.20 - 8.40	Broad Singlet	3H	$-\text{NH}_3^+$	N-terminal ammonium protons (Deshielded by positive charge).
7.85	Broad Singlet	1H	$-\text{CONH(a)}$	Amide proton (trans to carbonyl).[3]
7.45	Broad Singlet	1H	$-\text{CONH(b)}$	Amide proton (cis to carbonyl). [3]
3.55 - 3.65	Doublet (or m)	1H	$\alpha\text{-CH}$	Alpha-proton, adjacent to electron-withdrawing amide/ammonium.
2.05 - 2.15	Multiplet	1H	$\beta\text{-CH}$	Beta-proton (Isopropyl methine).[3]
0.90 - 0.98	Doublet ($J \approx 7\text{Hz}$)	6H	$-(\text{CH}_3)_2$	Gamma-methyl protons (Isopropyl group).[3]

B. Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance)[3]

Wavenumber (cm ⁻¹)	Vibration Mode	Diagnostic Value
3350 - 3150	N–H Stretch	Broad band indicating presence of Ammonium (NH ₃ ⁺) and Amide (NH ₂).
1680 - 1660	C=O Stretch (Amide I)	Primary characteristic of the amide bond; distinct from ester C=O (~1740 cm ⁻¹). [3]
1620 - 1590	N–H Bend (Amide II)	Confirms primary amide structure. [3]
2960 - 2870	C–H Stretch (Aliphatic)	Valine isopropyl group signature. [3]

C. Mass Spectrometry (ESI-MS)

Mode: Positive Ion Mode (ESI+)[\[3\]](#)

- Observed Ion [M+H]⁺: m/z 117.1[\[3\]](#)
- Interpretation: The mass spectrum detects the protonated free base (MW 116.16 + 1.007).[\[3\]](#)
The chloride counter-ion (35.45 Da) is typically not observed in positive mode but ensures the salt form's stability.

Comparative Performance Analysis

Objective comparison between L-Valinamide HCl and its common alternative, L-Valine Methyl Ester HCl.[\[3\]](#)

Comparison: Amide Salt vs. Ester Salt

Scenario: Selection of a C-terminal valine derivative for peptide synthesis.

Feature	L-Valinamide HCl (CAS 3014-80-0)	L-Valine Methyl Ester HCl (CAS 6306-52-1)	Implications for Development
Thermal Stability (MP)	High (266-270 °C)	Moderate (171-173 °C)	Valinamide HCl has a higher lattice energy, offering superior shelf-life stability.
Hydrolytic Stability	Excellent	Poor (Prone to hydrolysis)	Methyl esters degrade to free acid in moisture; Amides remain stable in aqueous buffers.[3]
Reaction Selectivity	High	Moderate	Esters can undergo unwanted transesterification or hydrolysis during coupling.[3]
Solubility (Water)	High	High	Both are water-soluble, but the Amide is more stable in solution.[3]
Hygroscopicity	Low to Moderate	Moderate to High	Valinamide HCl is easier to handle in non-climate-controlled environments.[3]

Expert Insight: Use L-Valinamide HCl when the valine residue is the final C-terminus of the target molecule.[3] Use L-Valine Methyl Ester HCl only if you intend to further extend the C-terminus (via saponification and subsequent coupling), as converting the stable amide back to an acid is chemically harsh and inefficient.[3]

Experimental Protocols

Protocol A: Purity Assessment by HPLC

A self-validating method to ensure the absence of free Valine or Valine-Dipeptide impurities.

- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5µm).[\[3\]](#)
- Mobile Phase A: 0.1% Phosphoric Acid in Water (Buffer).[\[3\]](#)
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Gradient: 0-5 min (100% A); 5-20 min (Linear to 50% B).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (Amide bond absorption).[\[3\]](#)
- Sample Prep: Dissolve 10 mg L-Valinamide HCl in 10 mL Mobile Phase A.
- Acceptance Criteria: Main peak purity >98.0%; Single peak at retention time ~3.5-4.5 min (varies by column).

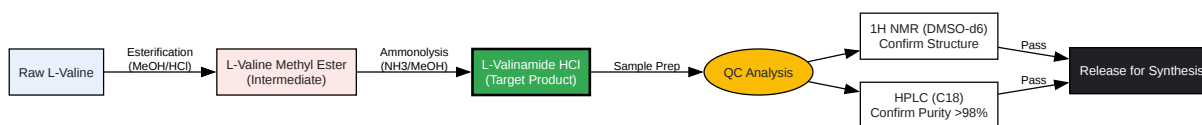
Protocol B: Rapid Identity Confirmation (Chemical)

A quick benchtop test to distinguish the Amide from the Ester.

- Dissolve 50 mg of substance in 1 mL water.[\[3\]](#)
- Add 2 drops of 10% NaOH.
- Observation:
 - Valinamide HCl: No immediate odor change; solution remains clear.[\[3\]](#)
 - Valine Methyl Ester HCl: Immediate hydrolysis releases Methanol (faint odor) and may eventually precipitate Valine free base depending on concentration.[\[3\]](#)
 - Note: Strong heating of the Amide with NaOH will eventually release Ammonia (litmus test), confirming the amide nitrogen.[\[3\]](#)

Visualizing the Analytical Workflow

The following diagram illustrates the critical path for quality control and the chemical relationship between Valine derivatives.



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Figure 1: Synthesis pathway and Quality Control workflow for L-Valinamide HCl.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13689584, **2-Amino-3-methylbutanamide hydrochloride**.^[3] Retrieved January 30, 2026, from [\[Link\]](#)^[3]

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Sources

- 1. scbt.com [scbt.com]
- 2. L-Valineamide HCL cas 3014-80-0 | Theorem Chemical [m.theoremchem.com]
- 3. 2-amino-N-methylbutanamide hydrochloride | C₅H₁₃ClN₂O | CID 53433698 - PubChem [pubchem.ncbi.nlm.nih.gov]
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